

Application Note: Regioselective C5-Formylation of 2-(Oxolan-2-yl)thiazole

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Compound of Interest

Compound Name: 2-(Oxolan-2-yl)-1,3-thiazole-5-carbaldehyde

CAS No.: 1083369-06-5

Cat. No.: B2390431

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Executive Summary

This application note details the protocol for the regioselective formylation of 2-(oxolan-2-yl)thiazole to synthesize 2-(oxolan-2-yl)thiazole-5-carbaldehyde. This transformation is a critical step in the synthesis of C-nucleoside analogs and bioisosteres, leveraging the "Dondoni Thiazole Homologation" strategy.

The protocol utilizes n-Butyllithium (n-BuLi) for direct C-H activation at the C5 position, followed by quenching with N,N-Dimethylformamide (DMF). Success relies on strict cryogenic control (-78°C) to prevent ring fragmentation and ensure exclusive C5 regioselectivity over the tetrahydrofuran (oxolane) backbone.

Scientific Background & Mechanism[1][2][3][4]

Why This Reaction Matters

The 2-(oxolan-2-yl)thiazole scaffold represents a "C-glycosyl thiazole." In medicinal chemistry, these structures act as hydrolytically stable mimics of N-nucleosides (like ribavirin or tiazofurin).

Functionalizing the C5 position allows researchers to extend the carbon chain or introduce pharmacophores, effectively using the thiazole ring as a masked formyl group or a stable linker.

Mechanistic Insight: The Regioselectivity Paradox

Thiazole lithiation is governed by the acidity of the ring protons:

- C2 Position (pKa ~29): The most acidic site due to the inductive effect of both Sulfur and Nitrogen. However, in this substrate, C2 is blocked by the oxolane ring.
- C5 Position (pKa ~33): The next most acidic site, adjacent to Sulfur.
- Oxolane

-Position: The ether

-proton is significantly less acidic (pKa ~40+) and kinetically slower to deprotonate than the aromatic thiazole.

Therefore, n-BuLi selectively deprotonates C5. Caution: If the temperature rises above -60°C during lithiation, the lithiated species is prone to ring-opening (fragmentation) to form isocyanides or thiolates.

Reaction Scheme (DOT Visualization)

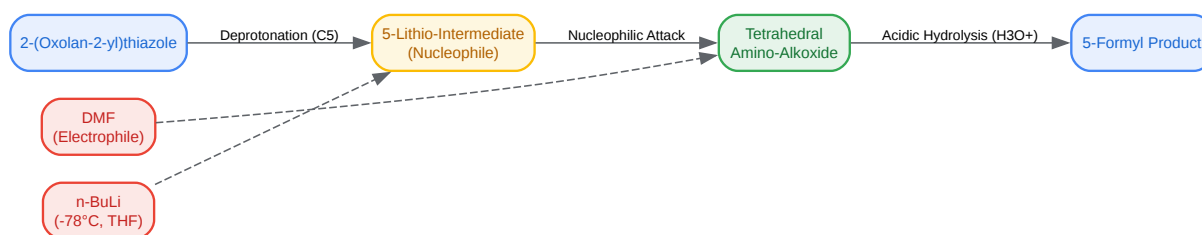


Figure 1: Mechanistic pathway for C5-formylation of 2-substituted thiazole.

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[5][6]

Experimental Protocol

Pre-Lab Checklist (Critical Process Parameters)

Parameter	Specification	Rationale
Solvent	THF (Anhydrous, <50 ppm H ₂ O)	Water destroys n-BuLi immediately. Distill from Na/Benzophenone or use SPS.
Atmosphere	Argon (preferred) or Nitrogen	Lithium intermediates are air/moisture sensitive.
Temperature	-78°C (Dry Ice / Acetone)	CRITICAL. Higher temps cause ring opening/decomposition.
Glassware	Oven-dried (120°C, >2h)	Removes surface moisture.

Step-by-Step Procedure

Scale: 1.0 mmol (approx. 155 mg of substrate) Molarity: 0.1 M reaction concentration

- Setup: Flame-dry a 25 mL 2-neck round-bottom flask (RBF) equipped with a magnetic stir bar, rubber septum, and nitrogen inlet. Cool under a stream of nitrogen.
- Solvent Charge: Syringe 10 mL of anhydrous THF into the flask.
- Substrate Addition: Add 2-(oxolan-2-yl)thiazole (155 mg, 1.0 mmol) to the THF. Stir to dissolve.
- Cooling: Submerge the flask in a dry ice/acetone bath (-78°C). Allow 15 minutes for the internal temperature to equilibrate.
 - Self-Validation: Ensure the solvent does not freeze; THF freezes at -108°C.
- Lithiation (The Critical Step):

- Dropwise, add n-BuLi (1.1 mmol, typically ~0.4-0.7 mL depending on molarity) over 5 minutes.
- Observation: The solution often turns a yellow/orange color, indicating the formation of the lithiated species.
- Stir at -78°C for 30-45 minutes. Do not exceed 1 hour.
- Formylation:
 - Add anhydrous DMF (3.0 mmol, ~230 μ L) dropwise. The excess ensures complete trapping.
 - Stir at -78°C for 30 minutes.
- Warming: Remove the cooling bath and allow the reaction to warm to 0°C (ice bath) or Room Temperature (RT) over 30 minutes. The color may shift to a lighter yellow.
- Quench & Workup:
 - Quench with saturated aq. NH_4Cl (5 mL) while stirring vigorously. This hydrolyzes the lithium-hemiaminolate to the aldehyde.
 - Extract with Ethyl Acetate (3 x 10 mL).
 - Wash combined organics with Brine (10 mL).^[1]
 - Dry over Na_2SO_4 , filter, and concentrate in vacuo.
- Purification: Flash column chromatography (SiO_2).
 - Eluent: Hexanes/EtOAc (gradient, typically 4:1 to 2:1). The aldehyde is more polar than the starting material.

Workflow Visualization

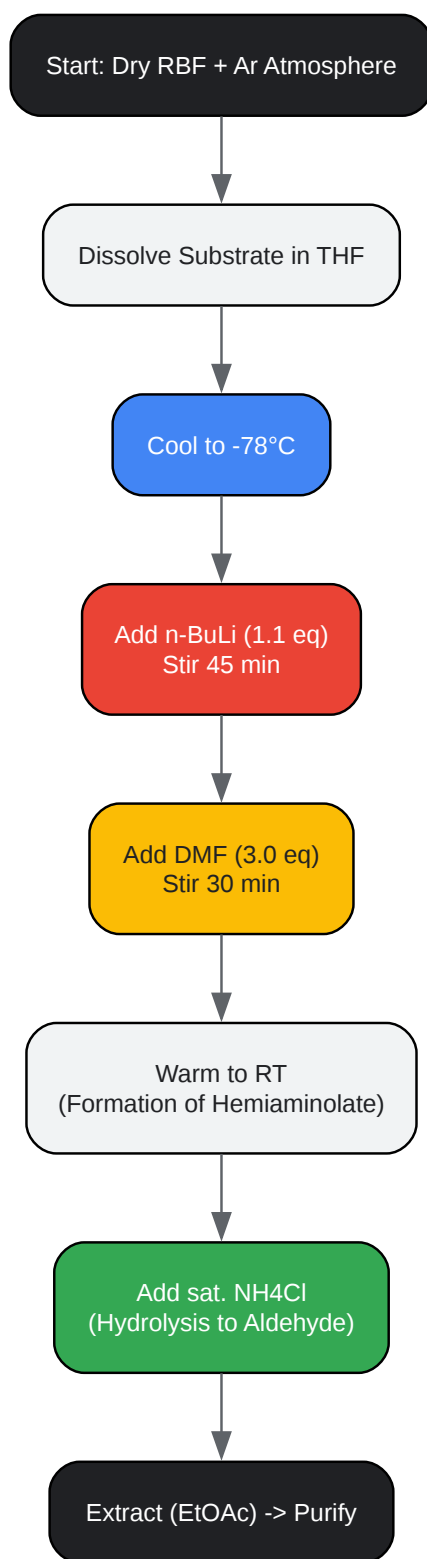


Figure 2: Experimental Workflow for C5-Formylation

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Results & Characterization

Expected Analytical Data

Upon successful synthesis, the following spectral characteristics confirm the product structure:

Technique	Feature	Expected Value	Interpretation
^1H NMR	Aldehyde Proton	δ 9.9 - 10.1 ppm (s)	Diagnostic singlet for -CHO at C5.
^1H NMR	Thiazole C4-H	δ 8.0 - 8.5 ppm (s)	The C5 proton (usually $\sim$ 7.8 ppm) disappears; C4 remains.
^1H NMR	Oxolane C2-H	δ 5.0 - 5.5 ppm (dd)	Alpha-proton on the THF ring (shifts slightly due to EWG effect of aldehyde).
IR	Carbonyl Stretch	$\sim$ 1670 - 1690 cm^{-1}	Strong C=O absorption (conjugated).

Troubleshooting Guide (Self-Validating)

- Issue: Low Yield / Recovered Starting Material.
 - Cause: Wet THF or n-BuLi has degraded.
 - Fix: Titrate n-BuLi before use. Ensure THF is distilled.
- Issue: Complex Mixture / Ring Opening.
 - Cause: Temperature rose above -60°C during lithiation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Fix: Use an internal thermometer. Add n-BuLi slower (down the side of the flask) to pre-cool it.

- Issue: Regioisomers (rare).
 - Cause: If C2 was not fully substituted or if the oxolane ring opened.
 - Check: 2D NMR (HMBC) will confirm correlation between the aldehyde proton and the thiazole C4 carbon.

References

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- Bates, R. B., et al. (1988).
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Sources

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